

An In-depth Technical Guide to 2-Amino-2-(4-methylphenyl)ethanol

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Compound of Interest

Compound Name:	2-Amino-2-(4-methylphenyl)ethanol
CAS No.:	157142-48-8
Cat. No.:	B111996

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This guide provides a comprehensive overview of the chemical properties, synthesis, applications, and safety considerations for **2-Amino-2-(4-methylphenyl)ethanol**. It is intended for researchers, scientists, and professionals in drug development and organic synthesis who require a detailed understanding of this versatile chemical intermediate.

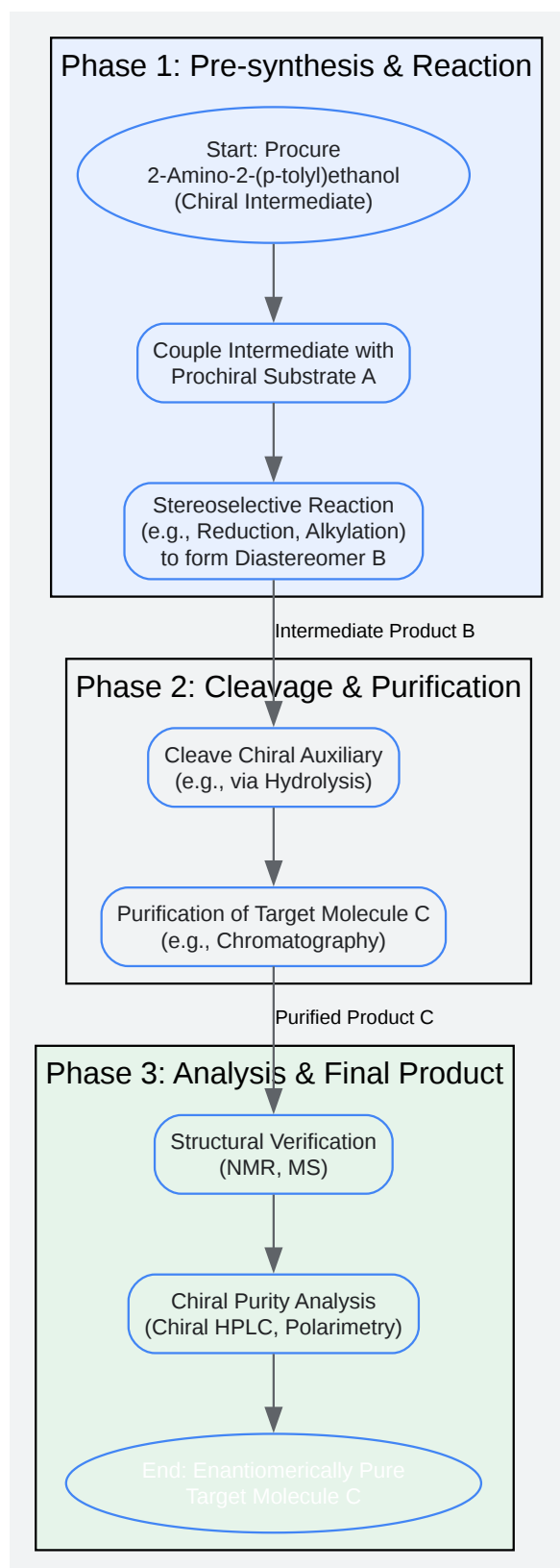
Core Chemical Identity and Structure

2-Amino-2-(4-methylphenyl)ethanol, also known as 2-amino-2-(p-tolyl)ethan-1-ol, is a chiral amino alcohol. Its structure features a central chiral carbon bonded to a p-tolyl group (a benzene ring with a methyl group at position 4), an amino group, a hydroxymethyl group, and a hydrogen atom. This specific arrangement makes it a valuable building block in asymmetric synthesis.

The primary identifier for this compound is its CAS Number: 157142-48-8^{[1][2][3]}.

Molecular Structure

The structural formula of **2-Amino-2-(4-methylphenyl)ethanol** is fundamental to understanding its reactivity and utility.



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Caption: Generalized workflow for using a chiral intermediate in pharmaceutical synthesis.

Safety, Handling, and Storage

Proper handling of **2-Amino-2-(4-methylphenyl)ethanol** is crucial to ensure laboratory safety. Although a comprehensive, peer-reviewed toxicity profile is not readily available, Safety Data Sheets (SDS) from suppliers provide essential guidance.[1]

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection. In case of dust formation or aerosols, use a suitable respirator.[4]
- First-Aid Measures:
 - Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen.[1]
 - Skin Contact: Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water.[1]
 - Eye Contact: Rinse cautiously with pure water for at least 15 minutes and consult a doctor. [1][4]
 - Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[1][4]
- Fire-Fighting: Use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[1]
- Storage: Store in a well-ventilated, dry, and cool place. Keep the container tightly closed and store locked up.[4] It should be kept away from strong oxidizing agents.[4]

It is important to note that while the SDS for the specific CAS number 157142-48-8 indicates "no data available" for many hazard classifications, related amino alcohol compounds can cause skin irritation, serious eye damage, and may be harmful if swallowed.[1][5] Therefore, treating this compound with a high degree of caution is imperative.

Conclusion

2-Amino-2-(4-methylphenyl)ethanol is a specialty chemical with significant value in modern organic synthesis, particularly for the pharmaceutical industry. Its utility as a chiral intermediate and auxiliary is central to the efficient and stereoselective production of complex molecules.

Researchers and drug development professionals can leverage its unique structural features to advance their synthetic programs, provided that appropriate safety and handling protocols are rigorously followed. Further research into its pharmacological properties and development of novel applications will continue to define its role in chemical science.

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